

Comparative Analysis Guide: FTIR

Characterization of 2-Chloro-4-methyl-5-phenylimidazole

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Compound of Interest

Compound Name: 2-Chloro-4-methyl-5-phenyl-1H-imidazole

Cat. No.: B14173817

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Executive Summary & Compound Profile

Target Compound: 2-chloro-4-methyl-5-phenylimidazole Chemical Class: Halogenated Heterocycle / Imidazole Derivative Physical State: Solid (Crystalline powder) Primary Application: Pharmaceutical Intermediate (Sartan drug pharmacophores), Kinase Inhibitor scaffolds.

Analytical Challenge: Distinguishing the target product from its non-chlorinated precursor (4-methyl-5-phenylimidazole) and identifying it against structurally similar alkyl-imidazoles. FTIR is selected here as the rapid-screening alternative to NMR for batch release and reaction monitoring.

Characteristic FTIR Profile

The infrared spectrum of 2-chloro-4-methyl-5-phenylimidazole is defined by the interplay between the imidazole ring, the phenyl substituent, and the critical C-Cl bond.

Table 1: Diagnostic Peak Assignments

Functional Group	Frequency (cm ⁻¹)	Intensity	Vibrational Mode	Diagnostic Significance
Imidazole N-H	3150 – 2700	Broad, Med	N-H Stretching (H-bonded)	Confirms free N-H (unsubstituted N1). Broadening indicates intermolecular H-bonding common in solid imidazoles.
Aromatic C-H	3060 – 3030	Weak, Sharp	C-H Stretching (sp ²)	Specific to the Phenyl ring and Imidazole C-H (if any remain).
Aliphatic C-H	2980 – 2920	Medium	C-H Stretching (sp ³)	Confirms the 4-Methyl group. Distinct from purely aromatic analogs. [1]
Imidazole Ring	1620 – 1580	Strong	C=N Stretching	Characteristic "breathing" mode of the imidazole core.
Phenyl Ring	1500, 1450	Medium	C=C Ring Skeletal	Standard doublet for mono-substituted benzene rings.
C-Cl (Aryl/Hetero)	1080 – 1040	Medium/Sharp	C-Cl Stretching (In-plane)	CRITICAL: Differentiates product from non-chlorinated precursor.

C-Cl (Deformation)	750 – 650	Strong	C-Cl Deformation / Out-of-plane	Often overlaps with phenyl ring bending; look for a new band not present in the precursor.
Mono-sub. Phenyl	760 & 690	Strong	C-H Out-of-plane Bending	Confirms the 5- phenyl substitution pattern.

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Technical Insight: The substitution of Chlorine at the C2 position removes the C2-H proton. In the precursor (4-methyl-5-phenylimidazole), a distinct C-H stretch associated with the C2 position appears near 3100-3120 cm⁻¹. The disappearance of this specific high-frequency shoulder and the appearance of the C-Cl band at ~1060 cm⁻¹ is the primary confirmation of successful chlorination.

Comparative Performance Analysis

This section compares FTIR against alternative analytical methods and structurally similar "alternative" compounds to justify its use in specific workflows.

Scenario A: FTIR vs. Analytical Alternatives

Feature	FTIR (Target Method)	¹ H-NMR (Gold Standard)	HPLC-UV (Purity)
Primary Output	Functional Group ID	Structural Connectivity	Purity % & Quantitation
Differentiation	Excellent for C-Cl vs C-H	Absolute confirmation of C2 substitution	Based on retention time shift
Speed	< 5 mins (ATR)	30-60 mins (Prep + Run)	20-40 mins (Method dependent)
Cost/Sample	Low	High	Medium
Limit of Detection	> 1-2% Impurity	< 0.1% Impurity	< 0.05% Impurity
Verdict	Best for Reaction Monitoring	Best for Final Structure Validation	Best for Final Purity Release

Scenario B: Target vs. Precursor (Reaction Monitoring)

Alternative: 4-methyl-5-phenylimidazole (Precursor)

- Spectral Difference: The precursor lacks the C-Cl bands (1080/700 cm⁻¹) and possesses a C2-H stretch.
- Performance: FTIR can detect unreacted precursor if the C2-H shoulder remains visible or if the fingerprint region is "cleaner" than expected.

Experimental Protocol: Self-Validating Workflow

To ensure scientific integrity (E-E-A-T), this protocol includes "Checkpoints" to validate data quality.

Method: Attenuated Total Reflectance (ATR-FTIR)

Rationale: ATR is preferred over KBr pellets for this compound to avoid moisture absorption (hygroscopicity of imidazoles) which clouds the N-H region.

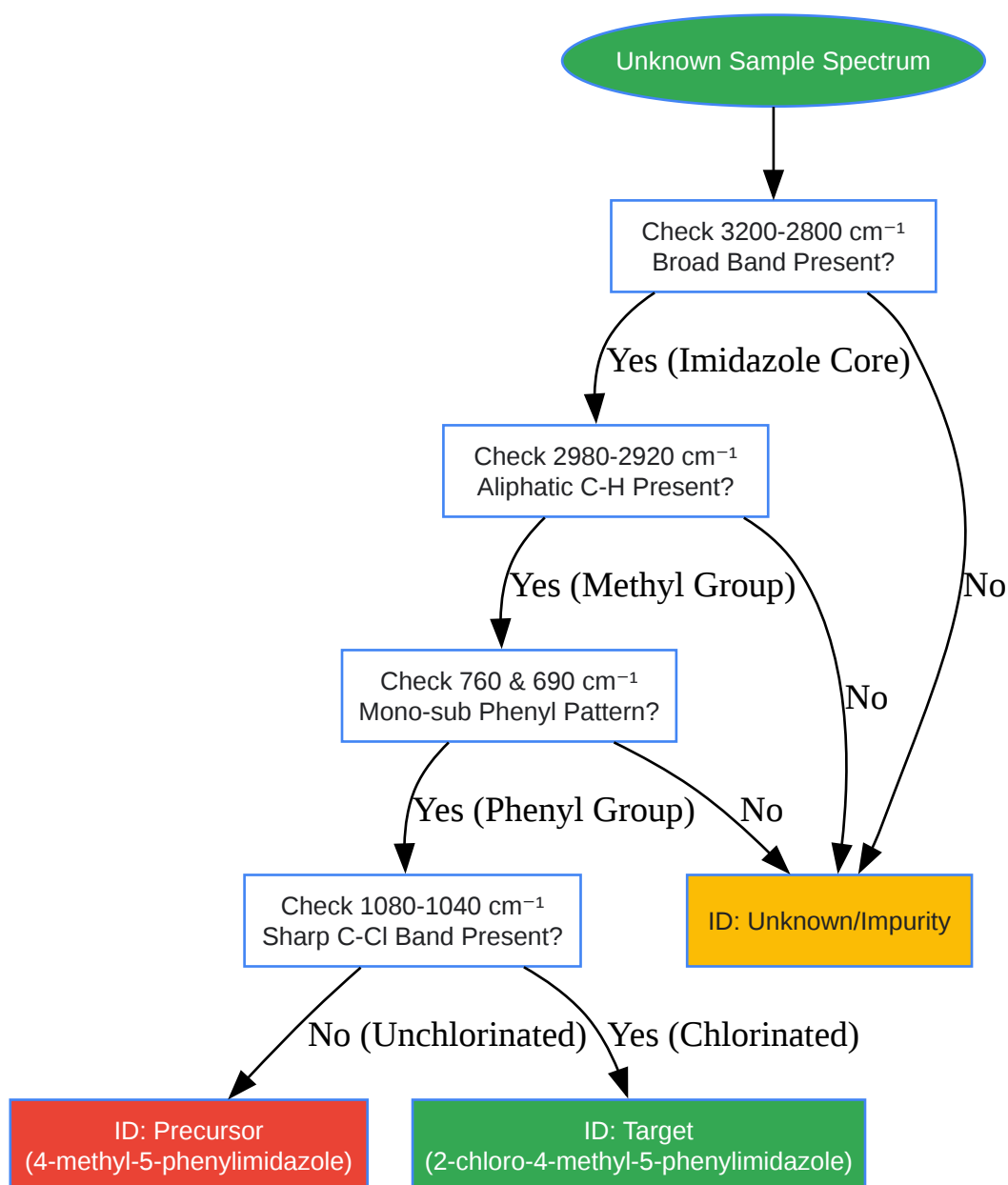
Step-by-Step Procedure:

- Instrument Prep: Clean the ATR crystal (Diamond/ZnSe) with isopropanol. Collect a background spectrum (air) ($4000\text{--}400\text{ cm}^{-1}$, 4 cm^{-1} resolution, 32 scans).
- Sample Loading: Place ~5-10 mg of 2-chloro-4-methyl-5-phenylimidazole powder onto the crystal.
- Compression: Apply pressure using the anvil until the "Force Gauge" is in the green zone (ensure good contact for solid samples).
- Acquisition: Scan the sample (same parameters as background).
- Validation Checkpoint 1 (Signal Strength): Ensure the strongest peak (likely C=N at ~1600 or Phenyl at ~700) has an absorbance between 0.1 and 1.0 A.U. If <0.1 , re-clamp.
- Post-Processing: Apply Automatic Baseline Correction. Do not apply excessive smoothing, as it may obscure the C-Cl fine structure.

Data Interpretation Workflow

- Region 1 (3000+): Check for O-H broadness (moisture). If "shark-tooth" noise exists, dry the sample.
- Region 2 (Fingerprint): Zoom into $1100\text{--}1000\text{ cm}^{-1}$. Identify the C-Cl stretch.
- Comparison: Overlay with the spectrum of the starting material (4-methyl-5-phenylimidazole).
 - Pass Criteria: Appearance of new bands at $\sim 1060\text{ cm}^{-1}$ and $\sim 700\text{ cm}^{-1}$; Disappearance of C2-H mode.

Visualization: Identification Logic Pathway



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Caption: Logical decision tree for distinguishing the target 2-chloro compound from its precursors and impurities based on spectral checkpoints.

References

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